

(1,4-Dioxan-2-yl)methanol CAS number and molecular weight

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Compound of Interest

Compound Name: (1,4-Dioxan-2-yl)methanol

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In-depth Technical Guide: (1,4-Dioxan-2-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **(1,4-Dioxan-2-yl)methanol**, a heterocyclic organic compound. The document details its chemical properties, including CAS numbers for its racemic and enantiomeric forms, and molecular weight.

Chemical Identity and Properties

(1,4-Dioxan-2-yl)methanol is a chemical compound with the molecular formula C₅H₁₀O₃. It exists as a racemic mixture and as individual (S) and (R) enantiomers.

Identifier	Racemic (1,4-Dioxan-2-yl)methanol	(S)-(1,4-Dioxan-2-yl)methanol	(R)-(1,4-Dioxan-2-yl)methanol
CAS Number	29908-11-0[1][2]	406913-93-7[3][4][5]	406913-88-0[6]
Molecular Weight	118.13 g/mol [1][2][7]	118.13 g/mol [3][4][5]	118.13 g/mol [6]
Molecular Formula	C ₅ H ₁₀ O ₃ [1][7]	C ₅ H ₁₀ O ₃ [3][4][5]	C ₅ H ₁₀ O ₃ [6]

Experimental Protocols

General Synthesis of (S)-(1,4-dioxan-2-yl)methanol

A common method for the synthesis of (S)-(1,4-dioxan-2-yl)methanol involves the reduction of a suitable precursor. The following is a general procedure based on available literature[5]:

- **Preparation of the Reaction Mixture:** A solution of the starting material, (S)-1,4-dioxane-2-carboxylic acid or its ester derivative, is prepared in a suitable solvent such as ethanol.
- **Addition of Catalyst:** A palladium on carbon catalyst (10% w/w) is added to the solution.
- **Hydrogenation:** The reaction mixture is subjected to a hydrogen atmosphere and stirred for a prolonged period, typically around 18 hours, to facilitate the reduction.
- **Work-up:** Upon completion of the reaction, the mixture is filtered through a pad of diatomaceous earth to remove the catalyst. The filter cake is washed with an appropriate solvent like ethyl acetate.
- **Isolation of Product:** The filtrate is concentrated under reduced pressure to yield the target product, (S)-(1,4-dioxan-2-yl)methanol.

Logical Workflow of Synthesis

The following diagram illustrates the general workflow for the synthesis of (S)-(1,4-Dioxan-2-yl)methanol.



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Caption: General workflow for the synthesis of (S)-(1,4-Dioxan-2-yl)methanol.

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